

Preparing Tricin Stock Solutions in DMSO: An Application Note and Protocol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Tricin, a naturally occurring flavone found in sources such as rice bran, has garnered significant interest in biomedical research due to its diverse biological activities, including anti-inflammatory, anti-cancer, and anti-aging properties. Proper preparation of **Tricin** stock solutions is critical for accurate and reproducible experimental results. This document provides a detailed protocol for preparing **Tricin** stock solutions using dimethyl sulfoxide (DMSO), along with guidelines for storage and application in common cell-based assays.

Introduction

Tricin (5,7-dihydroxy-2-(4-hydroxy-3,5-dimethoxyphenyl)-4H-chromen-4-one) is a flavonoid with a molecular weight of 330.29 g/mol . Its mechanism of action involves the modulation of several key signaling pathways, making it a promising candidate for therapeutic development. Due to its hydrophobic nature, **Tricin** has low aqueous solubility, necessitating the use of an organic solvent for the preparation of stock solutions for in vitro studies. DMSO is a widely used polar aprotic solvent that effectively dissolves **Tricin**, allowing for the preparation of concentrated stock solutions. This application note details the standardized procedure for preparing **Tricin** stock solutions in DMSO and provides protocols for its use in relevant cell-based assays.



Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for Tricin.

Parameter	Value	Reference
Molecular Formula	C17H14O7	[1]
Molecular Weight	330.3 g/mol	[2]
Solubility in DMSO	10 mg/mL	[2]
15.8 mg/mL at 25 °C	[1]	_
100 mg/mL (with warming)	[3]	
Typical Stock Concentration	10 mM - 100 mM	[3]
Typical Working Concentration	1 μM - 30 μM	[4]
Storage of Stock Solution	-20°C or -80°C	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Tricin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tricin** in DMSO.

Materials:

- **Tricin** powder (≥98% purity)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer



· Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Allow the **Tricin** powder and DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Weighing **Tricin**: Accurately weigh out 3.303 mg of **Tricin** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of high-purity DMSO to the microcentrifuge tube containing the
 Tricin powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **Tricin** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 μm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber microcentrifuge tubes) to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution is stable for up to 3 months at -20°C.

Protocol 2: Application of Tricin in a Cell Viability Assay (MTT/CCK-8)

This protocol provides a general procedure for evaluating the effect of **Tricin** on the viability of adherent cells using a colorimetric assay such as MTT or CCK-8.

Materials:

- Cells of interest (e.g., cancer cell line)
- Complete cell culture medium



- 96-well cell culture plates
- Tricin-DMSO stock solution (prepared as in Protocol 1)
- MTT or CCK-8 reagent
- Solubilization buffer (for MTT assay)
- Multichannel pipette
- Plate reader

Procedure:

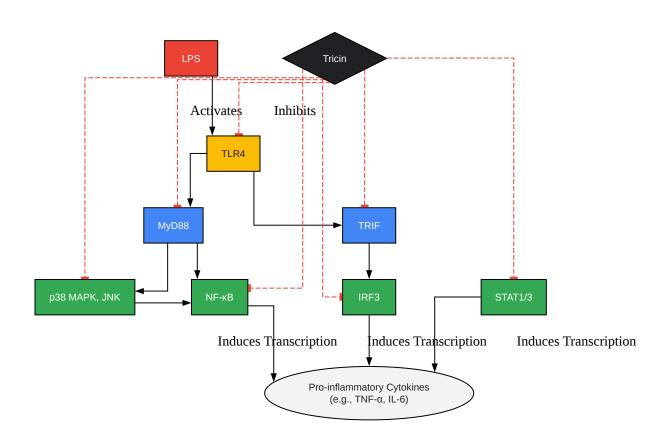
- Cell Seeding: Seed cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 μL of complete culture medium. Incubate for 12-24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Preparation of Working Solutions: Prepare serial dilutions of the **Tricin** stock solution in complete culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in all wells (including the vehicle control) is consistent and non-toxic to the cells (typically ≤ 0.5%).
- Cell Treatment: Remove the old medium from the wells and add 100 μL of the medium containing the various concentrations of **Tricin**. Include a vehicle control (medium with the same final concentration of DMSO) and a no-cell control (medium only).
- Incubation: Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours) at 37°C in a 5% CO₂ incubator.
- Addition of Reagent:
 - \circ For MTT assay: Add 10 μ L of MTT reagent to each well and incubate for 2-4 hours. Then, add 100 μ L of solubilization buffer and incubate overnight.
 - For CCK-8 assay: Add 10 μL of CCK-8 reagent to each well and incubate for 1-4 hours.



- Data Acquisition: Measure the absorbance at the appropriate wavelength (e.g., 570 nm for MTT, 450 nm for CCK-8) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each treatment group relative to the vehicle control.

Visualizations

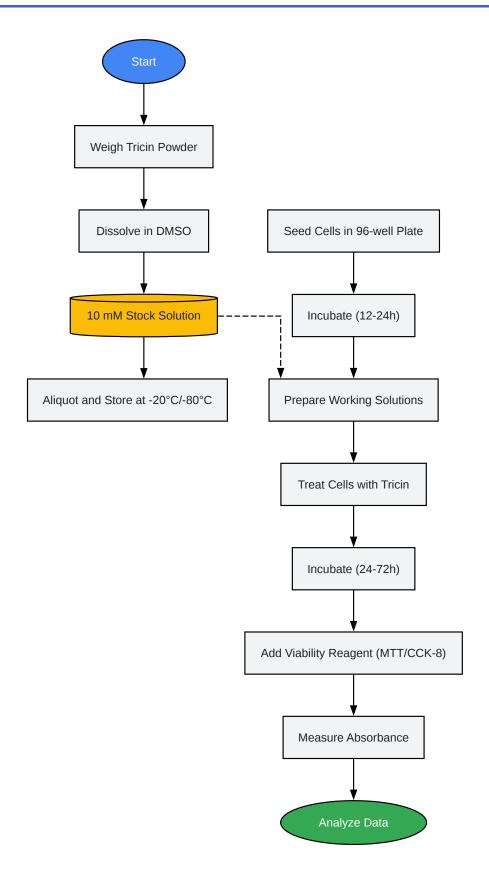
The following diagrams illustrate a key signaling pathway affected by **Tricin** and a typical experimental workflow for its application.



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Caption: Tricin's anti-inflammatory effect via TLR4 signaling.[6]





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- To cite this document: BenchChem. [Preparing Tricin Stock Solutions in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192558#preparing-tricin-stock-solutions-with-dmso]

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